

An In-depth Technical Guide to the Physical Properties of n-Heptatriacontane

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Compound of Interest

Compound Name: Heptatriacontane

Cat. No.: B1583076

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For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Heptatriacontane ($C_{37}H_{76}$) is a long-chain alkane, a class of saturated hydrocarbons with the general formula C_nH_{2n+2} .^{[1][2]} As a high-molecular-weight hydrocarbon, its physical properties are primarily dictated by the significant van der Waals forces between its long, linear carbon chains.^{[2][3]} This technical guide provides a comprehensive overview of the core physical properties of **n-heptatriacontane**, including detailed experimental protocols for their determination and relevant data presented for easy reference. This information is crucial for professionals in research, science, and drug development who may utilize long-chain alkanes in various applications, including as formulation excipients, in material science, or as chemical standards.

Core Physical Properties

The physical characteristics of **n-heptatriacontane** are summarized in the tables below. These properties are fundamental to understanding its behavior in various physical and chemical systems.

General and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₃₇ H ₇₆	[3][4][5]
Molecular Weight	520.98 - 521.0 g/mol	[3][4][5]
Appearance	White, powdery or crystalline solid	[3]
Physical State	Solid at room temperature	[2][3]
CAS Number	7194-84-5	[4][5][6]

Thermal Properties

Property	Value	Source(s)
Melting Point	75.1 - 79 °C (348.25 - 352.15 K)	[3][6]
Boiling Point	~471 - 502.6 °C (estimated)	[3][6]
Flash Point	376.8 °C (estimated)	[7]
Enthalpy of Vaporization (ΔvapH)	37.0 ± 0.5 kcal/mol at 491 K	[8]

Physicochemical Properties

Property	Value	Source(s)
Density	~0.8284 - 0.9084 g/cm ³ (estimate)	[3][6]
Refractive Index	~1.455 - 1.4677 (estimate)	[6][7]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C (predicted)	[7]
Water Solubility	Insoluble	[3][6][9]
Solubility in Organic Solvents	Soluble in nonpolar solvents (e.g., hexane, benzene)	[3]
LogP (Octanol/Water Partition Coefficient)	14.67970 - 19.6 (estimated)	[7][9][10]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **n-heptatriacontane** are outlined below. These protocols are based on standard techniques for the characterization of long-chain alkanes.

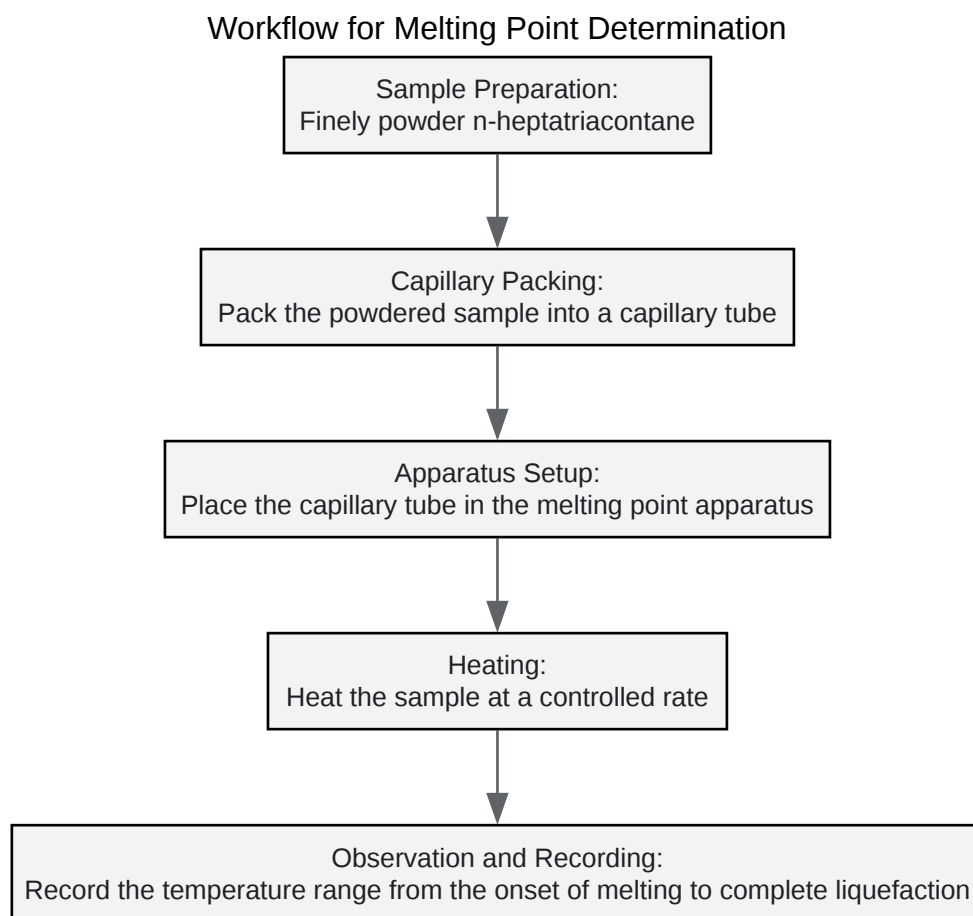
Determination of Melting Point

The melting point of **n-heptatriacontane** can be accurately determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **n-heptatriacontane** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Experimental Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of n-**heptatriacontane**.

Determination of Boiling Point (Under Reduced Pressure)

Due to its high boiling point at atmospheric pressure, which can lead to thermal decomposition, the boiling point of n-**heptatriacontane** is determined under reduced pressure (vacuum distillation).

Methodology:

- A sample of n-**heptatriacontane** is placed in a distillation flask connected to a vacuum pump and a manometer.

- The pressure inside the apparatus is reduced to a known, stable value.
- The sample is heated, and the temperature at which the liquid boils and its vapor condenses is recorded.
- The observed boiling point at the reduced pressure can be extrapolated to atmospheric pressure using a nomograph if required.

Determination of Density

The density of solid n-**heptatriacontane** can be determined using a pycnometer.

Methodology:

- The mass of a clean, dry pycnometer is determined.
- The pycnometer is filled with a non-solvent for n-**heptatriacontane** (e.g., water with a surfactant), and its mass is measured.
- A known mass of n-**heptatriacontane** is added to the empty pycnometer.
- The pycnometer containing the sample is then filled with the non-solvent, and its mass is determined.
- The density is calculated from the mass and volume of the displaced non-solvent.

Determination of Solubility

The solubility of n-**heptatriacontane** in various solvents is determined by preparing saturated solutions.

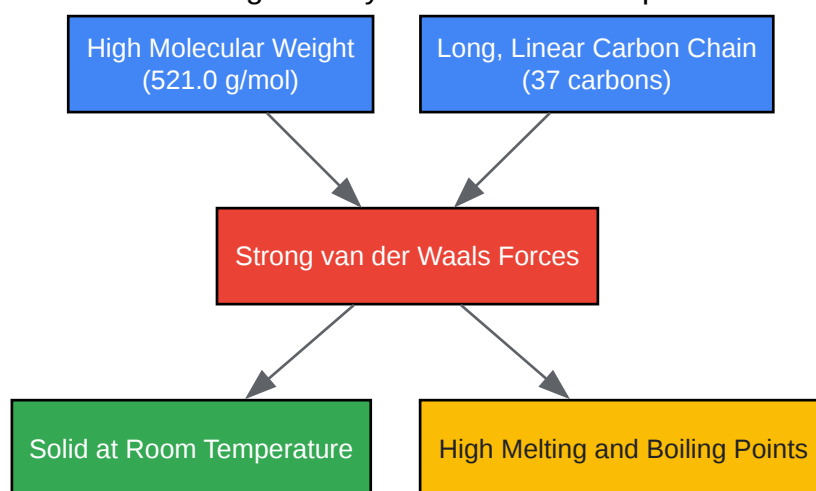
Methodology:

- An excess amount of n-**heptatriacontane** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for an extended period to ensure equilibrium is reached.

- The undissolved solid is removed by filtration or centrifugation.
- A known volume of the saturated solution is taken, and the solvent is evaporated.
- The mass of the remaining n-**heptatriacontane** is measured to determine its concentration in the saturated solution.

Logical Relationship of n-**Heptatriacontane**'s Physical State

Factors Influencing the Physical State of n-Heptatriacontane



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